

Structure and molecular weight of (R)-3-aminohexan-1-ol HCl

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Compound of Interest

Compound Name: (R)-3-Aminohexan-1-ol
hydrochloride

CAS No.: 68889-63-4

Cat. No.: B3056087

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Technical Monograph: (R)-3-Aminohexan-1-ol Hydrochloride

Structural Analysis, Process Chemistry, and Application in Chiral Synthesis

Executive Summary

(R)-3-Aminohexan-1-ol hydrochloride (CAS: 68889-63-4) represents a "privileged scaffold" in modern medicinal chemistry. As a chiral 1,3-amino alcohol, it serves as a critical bifunctional building block, offering a defined stereocenter that directs the spatial arrangement of pharmacophores in kinase inhibitors, antiviral agents, and peptidomimetics. This guide dissects its physicochemical architecture, outlines robust synthetic pathways, and establishes a self-validating analytical framework for its characterization.

Structural Identification & Physicochemical Properties[1][2]

The molecule consists of a six-carbon linear chain with a primary hydroxyl group at the C1 position and a primary amine at the C3 position. The stereocenter at C3 is in the (R)-configuration, which is often crucial for binding affinity in chiral protein pockets. As a hydrochloride salt, the amine is protonated, rendering the molecule water-soluble and chemically stable as a solid.

2.1 Chemical Identity Table[1]

Parameter	Specification
IUPAC Name	(3R)-3-Aminohexan-1-ol hydrochloride
CAS Number	68889-63-4 (Specific to (R)-HCl salt)
Molecular Formula	$C_6H_{15}NO[2][3] \cdot HCl$
Molecular Weight	153.65 g/mol
Free Base MW	117.19 g/mol
Chiral Center	C3 (R-configuration)
Appearance	White to off-white hygroscopic crystalline solid
Solubility	High: Water, Methanol, DMSO; Low: Hexane, Toluene
Melting Point	108–112 °C (Typical range for homologous HCl salts)

2.2 Structural Topology (Graphviz)

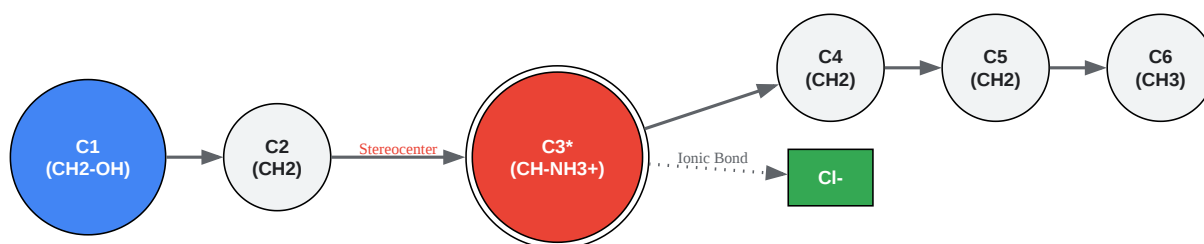


Figure 1: 2D Topological Connectivity of (R)-3-Aminohexan-1-ol HCl

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Figure 1: 2D Topological Connectivity showing the carbon backbone and the ionic interaction at the chiral C3 center.

Synthetic Pathways & Process Chemistry

For high-purity applications (drug substance manufacturing), the synthesis must preserve chiral integrity. Two primary routes are recommended: Chemical Reduction of Beta-Amino Acids (Route A) for reliability, and Biocatalytic Transamination (Route B) for green scalability.

3.1 Route A: Reduction of (R)-3-Aminohexanoic Acid (Standard Protocol)

This route utilizes the commercially available (R)-3-aminohexanoic acid (or its ester). The key challenge is reducing the carboxylic acid/ester to the alcohol without racemizing the alpha-proton (relative to the amine).

- Step 1: Esterification. (R)-3-aminohexanoic acid is refluxed with $\text{SOCl}_2/\text{MeOH}$ to form the methyl ester HCl.
- Step 2: Reduction. The ester is reduced using Sodium Borohydride (NaBH_4) in the presence of an additive (like CaCl_2 or I_2) or Lithium Aluminum Hydride (LiAlH_4) in THF.
 - Expert Note: NaBH_4/I_2 is often preferred over LiAlH_4 on scale due to easier workup and safety profiles.

- Step 3: Salt Formation. The free base is treated with anhydrous HCl in dioxane/ether to precipitate the target salt.

3.2 Route B: Biocatalytic Transamination (Green Route)

This modern approach uses ω -transaminases to install the amine chirally from a ketone precursor (1-hydroxyhexan-3-one).

- Mechanism: An (R)-selective transaminase transfers an amino group from an isopropylamine donor to the ketone substrate.
- Advantage: Avoids heavy metal reductants and yields >99% ee.

3.3 Synthesis Workflow Diagram

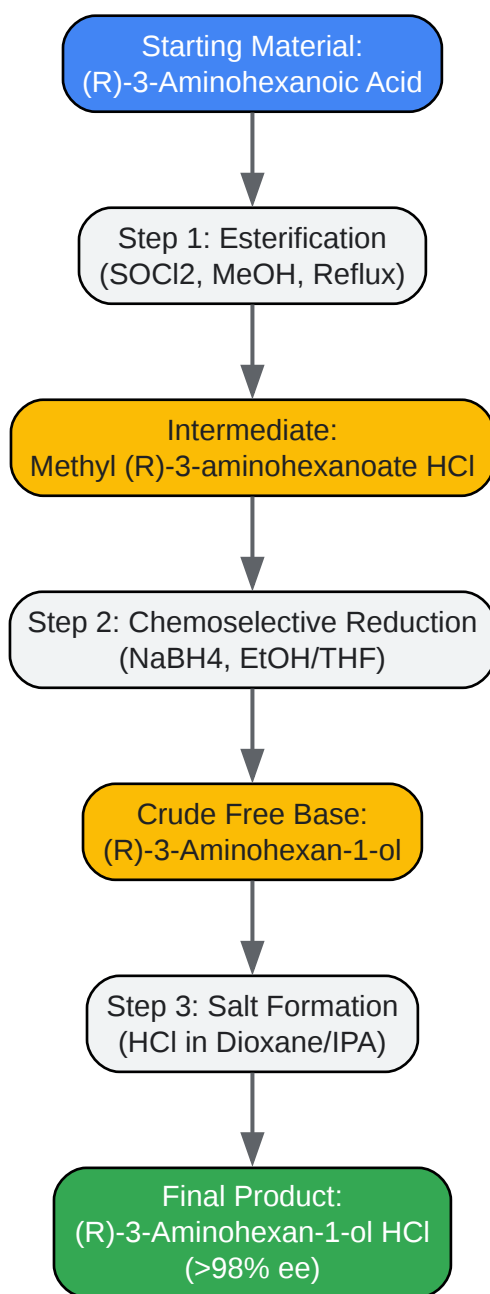


Figure 2: Chemical Synthesis Workflow via Amino Acid Reduction

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Figure 2: Step-by-step synthetic workflow from the amino acid precursor to the final hydrochloride salt.

Analytical Characterization (Self-Validating Protocols)

To ensure the identity and purity of the compound, the following analytical signatures must be verified. These protocols act as a "fingerprint" for the molecule.

4.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H NMR spectrum in D_2O or CD_3OD is distinct due to the deshielding effects of the heteroatoms.

Position	Proton Type	Chemical Shift (δ ppm)	Multiplicity	Interpretation
C1	$-\text{CH}_2-\text{OH}$	3.60 – 3.80	Multiplet	Deshielded by Oxygen.
C3	$-\text{CH}-\text{NH}_3^+$	3.10 – 3.30	Multiplet	Deshielded by cationic Nitrogen.
C2	$-\text{CH}_2-$	1.70 – 1.90	Multiplet	Bridge between functional groups.
C4-C5	Alkyl Chain	1.30 – 1.50	Multiplet	Bulk methylene envelope.
C6	$-\text{CH}_3$	0.90 – 0.95	Triplet	Terminal methyl group.

Validation Check: If the C3 signal appears upfield (< 2.8 ppm), the amine is likely not protonated (free base). If the C1 signal is a sharp singlet, check for unreduced ester.

4.2 Chiral HPLC Method (Enantiomeric Excess)

Determining the optical purity is critical.

- Column: Chiralpak AD-H or OD-H (Daicel).
- Mobile Phase: n-Hexane : Isopropanol : Diethylamine (90:10:0.1).
- Detection: UV at 210 nm (low absorption, high concentration required) or Refractive Index (RI).

- Derivatization (Optional but Recommended): Reacting with FDAA (Marfey's reagent) or GITC allows for easier UV detection and separation on C18 columns.

Handling, Stability, & Safety

5.1 Hygroscopicity Management

Amine hydrochloride salts are notoriously hygroscopic.

- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C.
- Handling: Weigh quickly in a low-humidity environment. If the solid turns into a gum, it has absorbed water; recrystallization from Isopropanol/Ether can restore the solid form.

5.2 Safety Profile (GHS Classifications)

- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[\[2\]](#)
- PPE: Nitrile gloves, safety goggles, and fume hood usage are mandatory.

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Sources

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